

Personal protective equipment for handling DS45500853

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Compound of Interest

Compound Name: DS45500853

Cat. No.: B12420038

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Essential Safety and Handling Guide for DS45500853

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **DS45500853**, an estrogen-related receptor α (ERR α) agonist. The following protocols and data are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting, supporting research into metabolic disorders such as type 2 diabetes mellitus.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **DS45500853** is provided below. This information is essential for safe storage and handling.



Property	Value
Chemical Name	DS45500853
CAS Number	2735803-28-6
Molecular Formula	C18H20O3
Molecular Weight	284.35 g/mol
Appearance	Solid
Color	Light yellow to yellow
Storage	Powder: -20°C for 3 years. In DMSO: -80°C for 6 months, -20°C for 1 month.[1]

Personal Protective Equipment (PPE) and Handling

Adherence to proper PPE protocols is mandatory to ensure personnel safety when handling **DS45500853**. The following table outlines the recommended PPE. A nearby and accessible safety shower and eyewash station are required.[2]

Protection Type	Recommended Equipment
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).
Body Protection	Laboratory coat.
Respiratory	Use in a well-ventilated area or under a fume hood.

Handling Workflow:

The following diagram illustrates the standard workflow for handling **DS45500853** in a laboratory setting.





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Standard Laboratory Workflow for **DS45500853**

Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

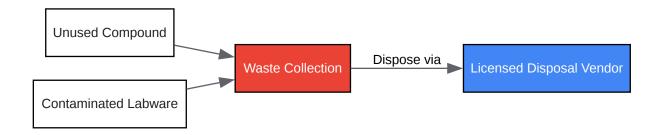
Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Seek medical attention if irritation persists.
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Spill	Use appropriate personal protective equipment. Vacuum or sweep up dry material and place in a suitable container for disposal.[3]

Disposal Plan

All waste materials containing **DS45500853** must be handled and disposed of in accordance with federal, state, and local regulations.

Disposal Workflow:





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Disposal Path for **DS45500853** Waste

Experimental Protocol Example: In Vivo Study with an ERRα Agonist

The following is a representative experimental protocol for an in vivo study using a synthetic ERR α agonist, SLU-PP-332, which has a similar mechanism of action to **DS45500853**. This protocol is for informational purposes and should be adapted based on specific research needs.

Objective: To assess the effect of an ERRa agonist on exercise capacity in mice.

Materials:

- ERRα agonist (e.g., SLU-PP-332)
- Vehicle solution (e.g., 10% Tween, 10% DMSO, 80% PBS)[4][5]
- 12-week-old male C57BL6/J mice[4][5]
- Treadmill for mice

Procedure:

- Acclimation: Acclimate mice to the treadmill for 10 minutes per day at a speed of 2 meters per minute for several days prior to the experiment.[4][5]
- Dosing: Administer the ERRα agonist (e.g., 50 mg/kg via intraperitoneal injection) or vehicle control to the mice daily for 6 days.[4][5]



- Exercise Test: One hour after the final dose on day 6, place the mice on the treadmill and run them to exhaustion.[4][5]
- Data Collection: Record the time to exhaustion for each mouse.
- Analysis: Compare the exercise endurance between the agonist-treated group and the vehicle control group.

In Vitro Transcriptional Activity Assay: **DS45500853** has been shown to activate the transcriptional activity of full-length ERR α in MG63 cells with an EC50 of 5.4 μ M.[1] An in vitro experiment could involve treating MG63 cells with varying concentrations of **DS45500853** (e.g., from 0.002 to 12.5 μ g/mL) for 18 hours and then measuring the resulting transcriptional activity. [1]

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